

# An In-depth Technical Guide to 2-Methoxybutyryl Chloride

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## Compound of Interest

Compound Name: 2-Methoxybutanoyl chloride

Cat. No.: B8515187

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CAS Number: 61882-33-5

This technical guide provides comprehensive information on the chemical properties, safety data, and handling procedures for 2-methoxybutyryl chloride. The content is intended for researchers, scientists, and professionals in the field of drug development and chemical synthesis.

## Chemical and Physical Properties

2-Methoxybutyryl chloride is a specialty chemical, likely used as a building block in organic synthesis. While specific experimental data is limited in publicly available literature, its properties can be inferred from its structure and data on analogous compounds.

Molecular Formula:  $C_5H_9ClO_2$  Molecular Weight: 136.58 g/mol

## Safety and Hazard Information

A specific Safety Data Sheet (SDS) for 2-methoxybutyryl chloride (CAS 61882-33-5) is not readily available. The following data is compiled from SDSs of structurally similar acyl chlorides and should be considered representative of the expected hazards. Users must handle this compound with extreme caution and perform a thorough risk assessment before use.

## Hazard Classification

Based on analogous compounds, 2-methoxybutyryl chloride is anticipated to be classified as follows:

Hazard Class	Category	Hazard Statement
Flammable Liquids	Category 2 or 3	Highly flammable liquid and vapor or Flammable liquid and vapor.
Skin Corrosion/Irritation	Category 1B or 2	Causes severe skin burns and eye damage or Causes skin irritation.
Serious Eye Damage/Eye Irritation	Category 1 or 2A	Causes serious eye damage or Causes serious eye irritation.
Specific Target Organ Toxicity (Single Exposure)	Category 3	May cause respiratory irritation.
Acute Toxicity (Oral)	Category 4 (Anticipated)	Harmful if swallowed.

## First Aid Measures

Exposure Route	First Aid Procedure
Inhalation	Remove victim to fresh air and keep at rest in a position comfortable for breathing. Immediately call a POISON CENTER or doctor/physician.[1]
Skin Contact	Take off immediately all contaminated clothing. Rinse skin with water/shower. Wash contaminated clothing before reuse. Immediately call a POISON CENTER or doctor/physician.[1]
Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing. Immediately call a POISON CENTER or doctor/physician.[1]
Ingestion	Rinse mouth. Do NOT induce vomiting. Immediately call a POISON CENTER or doctor/physician.[1]

## Handling and Storage

Aspect	Recommendation
Handling	Use only in a well-ventilated area, preferably in a chemical fume hood.[2][3] Wear personal protective equipment (gloves, goggles, lab coat).[2][3] Keep away from heat, sparks, open flames, and hot surfaces. — No smoking.[2] Take precautionary measures against static discharge.[3] Do not breathe dust/fume/gas/mist/vapors/spray.[1][4]
Storage	Store in a well-ventilated place. Keep container tightly closed.[1] Keep cool.[1] Store locked up. [1] Keep away from incompatible materials such as strong oxidizing agents, strong bases, alcohols, and moisture.[2][4]

## Experimental Protocols

While a specific, peer-reviewed protocol for the synthesis of 2-methoxybutyryl chloride is not available in the searched literature, a general and widely accepted method for the preparation of acyl chlorides from carboxylic acids is the reaction with thionyl chloride ( $\text{SOCl}_2$ ).<sup>[5][6][7]</sup>

### General Synthesis of 2-Methoxybutyryl Chloride from 2-Methoxybutyric Acid

Objective: To synthesize 2-methoxybutyryl chloride by the chlorination of 2-methoxybutyric acid using thionyl chloride.

Materials:

- 2-methoxybutyric acid
- Thionyl chloride ( $\text{SOCl}_2$ )
- Anhydrous solvent (e.g., dichloromethane or toluene, optional)
- Dry glassware (round-bottom flask, condenser, dropping funnel)
- Magnetic stirrer and heating mantle
- Inert atmosphere (e.g., nitrogen or argon)

Procedure:

- **Preparation:** Assemble a dry round-bottom flask with a magnetic stir bar, a reflux condenser, and a dropping funnel under an inert atmosphere. The outlet of the condenser should be connected to a gas trap to neutralize the  $\text{HCl}$  and  $\text{SO}_2$  byproducts.
- **Reactant Addition:** Charge the flask with 2-methoxybutyric acid. If using a solvent, add it to the flask.
- **Thionyl Chloride Addition:** Slowly add an excess of thionyl chloride (typically 1.2 to 2.0 equivalents) to the stirred solution of the carboxylic acid. The addition is often done at room temperature or in an ice bath to control the initial exothermic reaction.

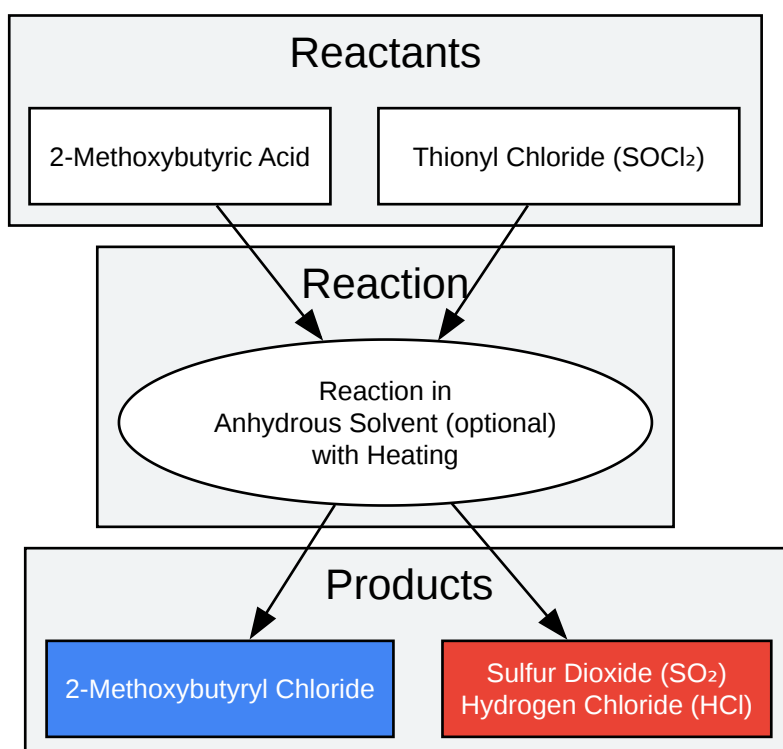
- **Reaction:** After the addition is complete, the reaction mixture is typically heated to reflux and stirred for several hours until the evolution of gas ( $\text{HCl}$  and  $\text{SO}_2$ ) ceases.[5] The progress of the reaction can be monitored by IR spectroscopy (disappearance of the broad O-H stretch of the carboxylic acid).
- **Work-up:** After the reaction is complete, the excess thionyl chloride and solvent are removed by distillation, often under reduced pressure.
- **Purification:** The resulting crude 2-methoxybutyryl chloride can be purified by fractional distillation under reduced pressure to yield the final product.

Note: This is a generalized procedure and may require optimization for specific scales and desired purity. All operations should be conducted in a well-ventilated fume hood.

## Visualizations

### Synthesis Pathway

#### Synthesis of 2-Methoxybutyryl Chloride

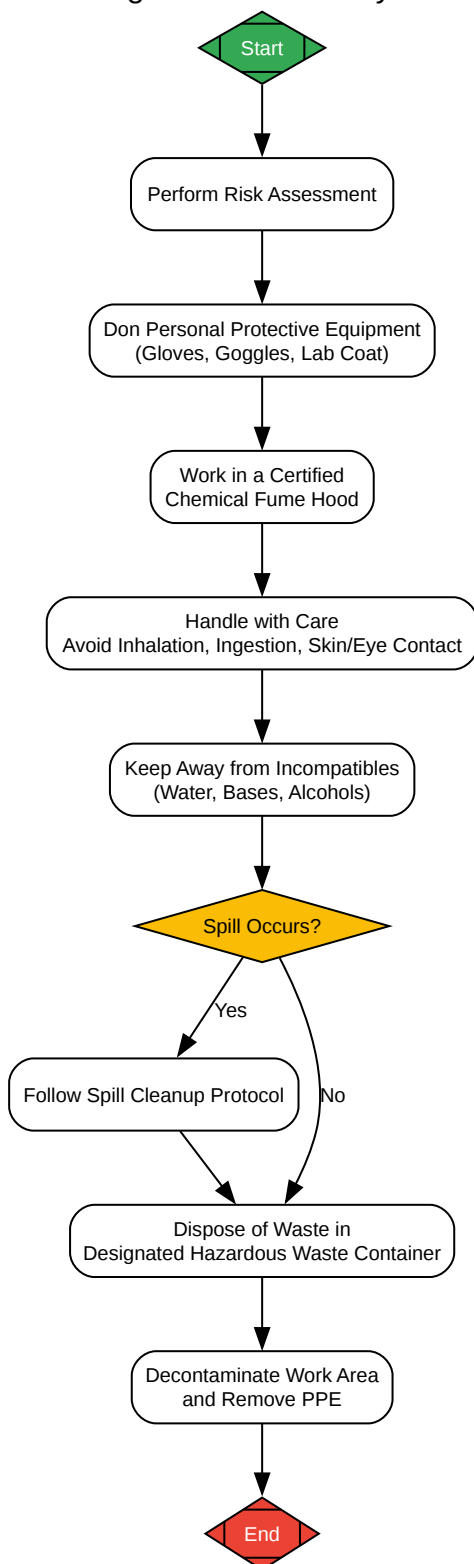


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Caption: General synthesis pathway of 2-methoxybutyryl chloride.

## Laboratory Safety Workflow

### Safe Handling Workflow for Acyl Chlorides



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